

An In-Depth Technical Guide to the Spectral Analysis of N-nitroso-perindopril

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Compound of Interest

Compound Name: *N-nitroso-perindopril*

CAS No.: 3036581-82-2

Cat. No.: B16112214

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Introduction: The Imperative for Nitrosamine Analysis

Since their detection in common medications in 2018, N-nitrosamine impurities have become a paramount concern for the pharmaceutical industry and global regulatory bodies.^[1] Classified as probable human carcinogens, these compounds can form unintentionally during drug substance synthesis or drug product formulation and storage.^{[1][2]} This has led to stringent guidelines from agencies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) mandating rigorous risk assessment and control of nitrosamines in all human drugs.^[1]

Perindopril, a widely prescribed Angiotensin-Converting Enzyme (ACE) inhibitor, contains a secondary amine moiety, making it susceptible to nitrosation.^[2] This reaction can form the **N-nitroso-perindopril** impurity, a Nitrosamine Drug Substance-Related Impurity (NDSRI). This guide provides a comprehensive technical overview of the core analytical techniques—Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS)—required for the unambiguous

identification and robust quantification of **N-nitroso-perindopril**, ensuring product quality and patient safety.

Molecular Profile and Regulatory Context

N-nitroso-perindopril is the N-nitrosated derivative of the parent drug. Understanding its basic properties and regulatory standing is the foundation of any analytical strategy.

Chemical Structure and Properties

- IUPAC Name: (2S,3aS,7aS)-1-(N-((S)-1-ethoxy-1-oxopentan-2-yl)-N-nitroso-L-alanyl)octahydro-1H-indole-2-carboxylic acid[3][4]
- Molecular Formula: $C_{19}H_{31}N_3O_6$ [3]
- Molecular Weight: 397.47 g/mol [3]

Property	Value	Source
Molecular Formula	$C_{19}H_{31}N_3O_6$	[3]
Molecular Weight	397.47 g/mol	[3]
CAS Number	3036581-82-2	[3]
Classification	Nitrosamine Drug Substance-Related Impurity (NDSRI)	[5][6]

Regulatory Landscape and Toxicological Assessment

The FDA has established a framework for determining the acceptable intake (AI) limit for NDSRIs based on a Carcinogenic Potency Categorization Approach.[5] Due to structural features that sterically hinder metabolic activation, **N-nitroso-perindopril** is considered to have lower mutagenic potential.[2][7][8] Specifically, the bulky substituents on the carbons alpha to the nitrosamine group are predicted to inhibit the formation of the unstable α -hydroxy nitrosamine, a key step in the bioactivation pathway that leads to genotoxicity.[2][7]

Consequently, the FDA has placed **N-nitroso-perindopril** in Potency Category 5, assigning it a recommended AI limit of 1500 ng/day.[4] This relatively high limit reflects its lower perceived

risk, but does not obviate the need for highly sensitive and specific analytical methods to monitor and control its presence.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Structural Elucidation

While reference standards for **N-nitroso-perindopril** come with a Certificate of Analysis, NMR spectroscopy is the definitive tool for confirming the molecular structure. The key to its identification is comparing its spectrum to that of the parent compound, perindopril, and noting the specific chemical shift changes induced by the N-nitroso group.

Predicted ^1H NMR Spectral Analysis

The nitrosation of the secondary amine in perindopril introduces significant electronic changes, primarily affecting the protons on the carbons immediately adjacent (α -protons) to the newly formed N-N=O bond.

- **Key Diagnostic Feature:** The most significant change is the substantial downfield shift of the two α -protons: the methine proton of the alanine moiety and the methine proton of the norvaline moiety. The strong electron-withdrawing nature of the nitroso group deshields these protons, causing their resonance to move to a lower field compared to their positions in the perindopril spectrum.
- **Syn/Anti Isomerism:** The restricted rotation around the N-N bond can lead to the presence of syn and anti conformers, which are often observable at room temperature. This can result in the doubling of signals for the α -protons and other nearby protons, complicating the spectrum but providing a clear fingerprint of nitrosamine formation.^[9]
- **Other Protons:** Protons further from the nitrosamine group will experience minimal changes in their chemical shifts, serving as internal reference points when comparing the spectra of perindopril and its nitroso-derivative.

Predicted ^{13}C NMR Spectral Analysis

The effect of the nitroso group is also clearly visible in the ^{13}C NMR spectrum.

- **Key Diagnostic Feature:** The α -carbons will exhibit a noticeable downfield shift (deshielding) due to the inductive effect of the nitroso group.
- **Carbonyl Carbons:** The chemical shifts of the nearby carbonyl carbons may also be slightly affected.
- **Conformational Effects:** As with ^1H NMR, the presence of syn and anti isomers can lead to two distinct sets of signals for the carbons near the nitrosamine functionality.

Mass Spectrometry (MS): Sensitive Detection and Quantification

For detecting and quantifying **N-nitroso-perindopril** at the trace levels required by regulatory agencies, Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS) is the gold standard.^{[5][10][11]} Its unparalleled sensitivity and selectivity allow for confident measurement even in complex drug product matrices.

Ionization and Molecular Ion

N-nitroso-perindopril is readily ionizable using positive mode Electrospray Ionization (ESI+). The protonated molecule, $[\text{M}+\text{H}]^+$, will be the primary ion observed in the full scan mass spectrum.

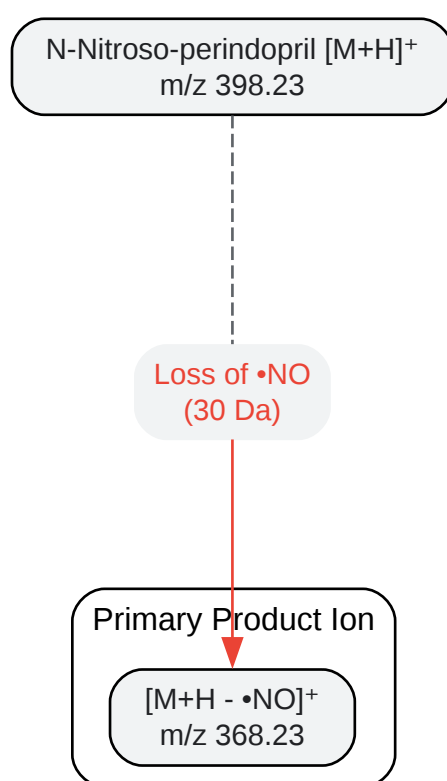
Parameter	Predicted Value
Exact Mass	397.2213
$[\text{M}+\text{H}]^+$ (Monoisotopic)	398.2286 m/z

Predicted MS/MS Fragmentation Pathway

Tandem mass spectrometry (MS/MS) is crucial for providing structural confirmation and enabling highly selective quantification via Multiple Reaction Monitoring (MRM). The fragmentation of protonated **N-nitroso-perindopril** is expected to follow pathways common to other nitrosamines.^{[12][13]}

- **Primary Fragmentation:** The most characteristic fragmentation pathway for N-nitrosamines is the neutral loss of the nitroso radical ($\bullet\text{NO}$), which corresponds to a loss of 30 Da.[12][13] This cleavage of the weak N-N bond is a highly specific and diagnostic transition.
- **Secondary Fragmentations:** Further fragmentation of the resulting product ions can occur, often involving cleavages at the amide bonds or loss of the ethyl ester group, providing additional structural information.

Below is a diagram illustrating the predicted primary fragmentation pathway.



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Caption: Predicted MS/MS fragmentation of **N-nitroso-perindopril**.

Experimental Protocol: A Validated LC-MS/MS Workflow

The following protocol describes a representative method for the quantification of **N-nitroso-perindopril**. This method is based on established procedures for nitrosamine analysis and

must be fully validated according to ICH Q2(R1) guidelines for its intended use.[\[14\]](#)[\[15\]](#)

Sample and Standard Preparation

Objective: To extract the analyte from the sample matrix and prepare accurate calibration standards.

- **Standard Stock Solution (100 µg/mL):** Accurately weigh ~1 mg of **N-nitroso-perindopril** reference standard and dissolve in an appropriate volume of methanol.
- **Working Standard Solutions:** Perform serial dilutions of the stock solution with 50:50 methanol:water to prepare calibration standards ranging from 0.1 ng/mL to 50 ng/mL.
- **Sample Preparation (Drug Product):** a. Crush a representative number of tablets to a fine powder. b. Accurately weigh a portion of the powder equivalent to a target concentration (e.g., 5 mg/mL of perindopril) into a volumetric flask. c. Add methanol as the extraction solvent and sonicate for 15 minutes to ensure complete dissolution. d. Dilute to volume with methanol and mix thoroughly. e. Centrifuge an aliquot of the solution at 4000 rpm for 10 minutes. f. Filter the supernatant through a 0.22 µm PVDF syringe filter into an HPLC vial for analysis.

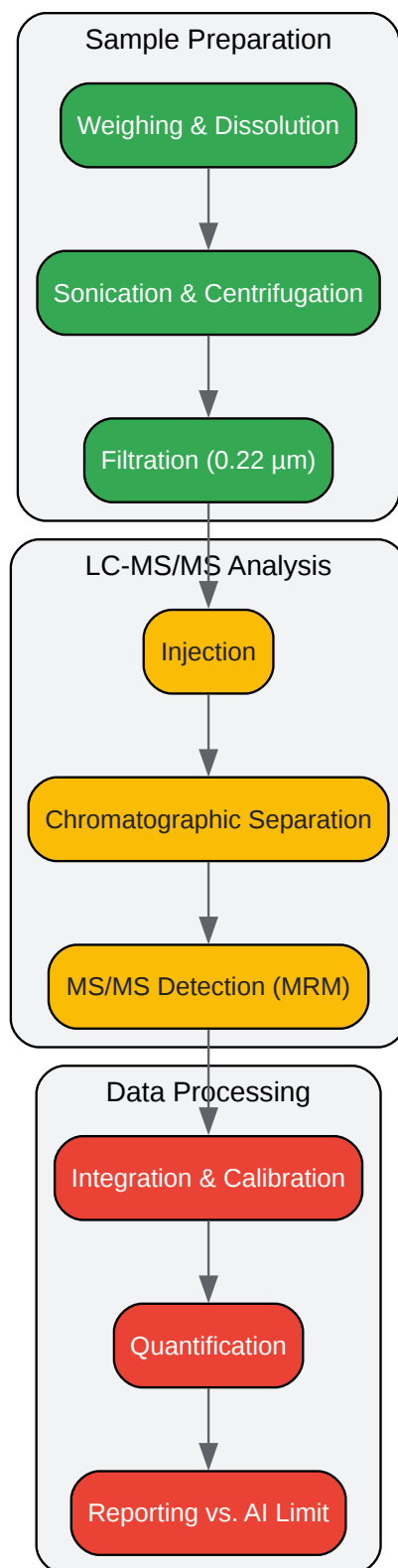
Chromatographic and Mass Spectrometric Conditions

Objective: To achieve chromatographic separation of **N-nitroso-perindopril** from the parent drug and other matrix components, followed by sensitive detection.

Parameter	Recommended Condition	Rationale
Instrument	UPLC coupled to a Triple Quadrupole Mass Spectrometer (TQ-MS)	Provides the necessary sensitivity and selectivity for trace-level quantification.
Column	C18 Reversed-Phase, e.g., Acquity UPLC BEH C18 (2.1 x 50 mm, 1.7 µm)	Offers excellent retention and peak shape for moderately polar compounds.
Mobile Phase A	0.1% Formic Acid in Water	Provides a proton source for efficient ESI+ ionization.
Mobile Phase B	0.1% Formic Acid in Methanol	Elutes the analyte from the reversed-phase column.
Flow Rate	0.4 mL/min	Typical for a 2.1 mm ID column.
Gradient	Start at 5% B, ramp to 95% B over 5 min, hold for 2 min, re-equilibrate	Ensures elution of the analyte while separating it from potential interferences.
Column Temp.	40 °C	Ensures reproducible retention times.
Injection Vol.	5 µL	Balances sensitivity with peak shape.
Ionization Mode	Electrospray Ionization, Positive (ESI+)	Optimal for this class of compounds.
MRM Transitions	Quantifier: 398.2 -> 368.2 Qualifier: 398.2 -> [Secondary Fragment]	The quantifier transition is the highly specific loss of •NO. A second transition is required for confirmation.
Collision Energy	To be optimized	Empirically determined to maximize the signal of product ions.

Analytical Workflow Diagram

The end-to-end process from sample receipt to final result is visualized below.



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Caption: High-level workflow for **N-nitroso-perindopril** analysis.

Conclusion

The structural characterization and quantification of **N-nitroso-perindopril** is a critical component of ensuring the safety and quality of perindopril-containing medicines. While the toxicological assessment suggests a lower risk profile for this specific NDSRI, rigorous analytical oversight remains a regulatory and ethical necessity. The combination of NMR for structural confirmation and a validated, highly sensitive LC-MS/MS method for quantification provides a robust framework for control. By understanding the principles behind the spectral data—the predictable shifts in NMR and the characteristic fragmentation in MS—researchers and drug development professionals can confidently develop and execute the methods required to keep their products, and the patients who rely on them, safe.

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